

SOLVENT RED 195: Not Suitable for Visualizing Endocytic Pathways

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Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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Extensive research has revealed that **SOLVENT RED 195** is an industrial solvent dye primarily used for coloring plastics, resins, and fibers. There is no scientific literature or evidence to support its application in biological research, specifically for visualizing endocytic pathways. Its chemical properties, such as solubility in organic solvents and high heat stability, are tailored for industrial applications and are not compatible with live cell imaging or aqueous biological systems.

Key Characteristics of SOLVENT RED 195:

Industrial Applications: **SOLVENT RED 195** is commercially known by various names including Transparent Red 2B, Thermoplast Red 454, and Sandoplast Red BB.[1][2] Its primary function is to impart a bluish-red color to a variety of plastics such as polystyrene (PS), acrylonitrile butadiene styrene (ABS), and polyethylene terephthalate (PET).[1][2][3]

Physical and Chemical Properties: The dye exhibits high thermal stability, with a melting point of approximately 216°C and heat resistance in polystyrene up to 300°C.[1][4] It is soluble in various organic solvents like acetone, butyl acetate, and methylbenzene, but its water solubility is extremely low, making it unsuitable for introduction into cellular environments.[1][4]

Established Methods for Visualizing Endocytic Pathways:

For researchers interested in visualizing endocytic pathways, a variety of well-established fluorescent probes and methods are available. These techniques utilize molecules that are readily taken up by cells through endocytosis and can be tracked using fluorescence microscopy.

Fluid-Phase Endocytosis Probes: Fluorescently labeled dextrans and Lucifer yellow are commonly used to label endocytic vesicles.^[5] These probes are internalized by cells through fluid-phase endocytosis, also known as pinocytosis.^[5]

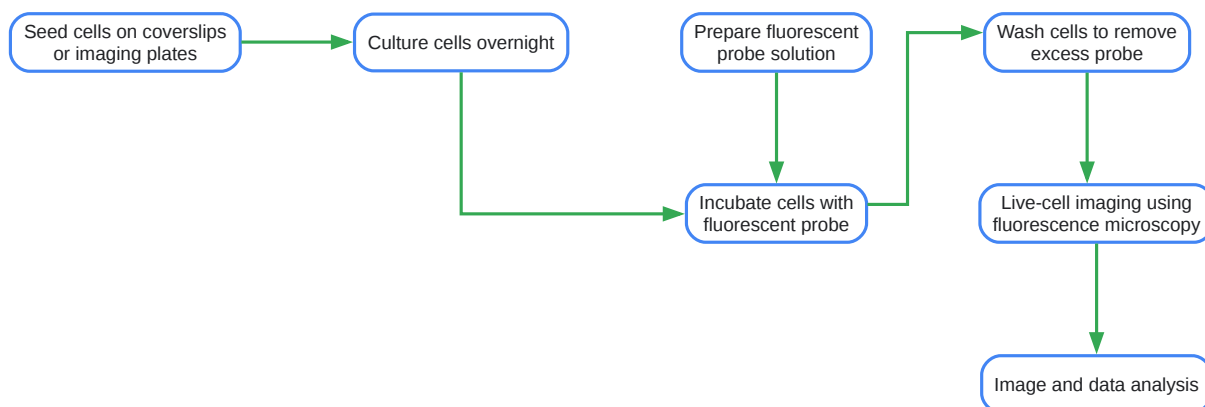
Receptor-Mediated Endocytosis Probes: This pathway can be visualized using fluorescently labeled ligands that bind to specific cell surface receptors, such as FITC-labeled transferrin for the transferrin receptor.^[5]

pH-Sensitive Dyes: Probes like pHrodo™ dyes are designed to fluoresce only in the acidic environment of endosomes and lysosomes, allowing for the specific tracking of cargo progression through the endocytic pathway.^{[6][7]}

Live-Cell Imaging Probes: A variety of commercially available dyes, such as LysoTracker™ and BioTracker™ probes, are available for real-time visualization of endocytic compartments in living cells.^[8]

Experimental Workflow for a Generic Endocytosis Assay:

The following diagram illustrates a general workflow for a typical endocytosis experiment using a suitable fluorescent probe.

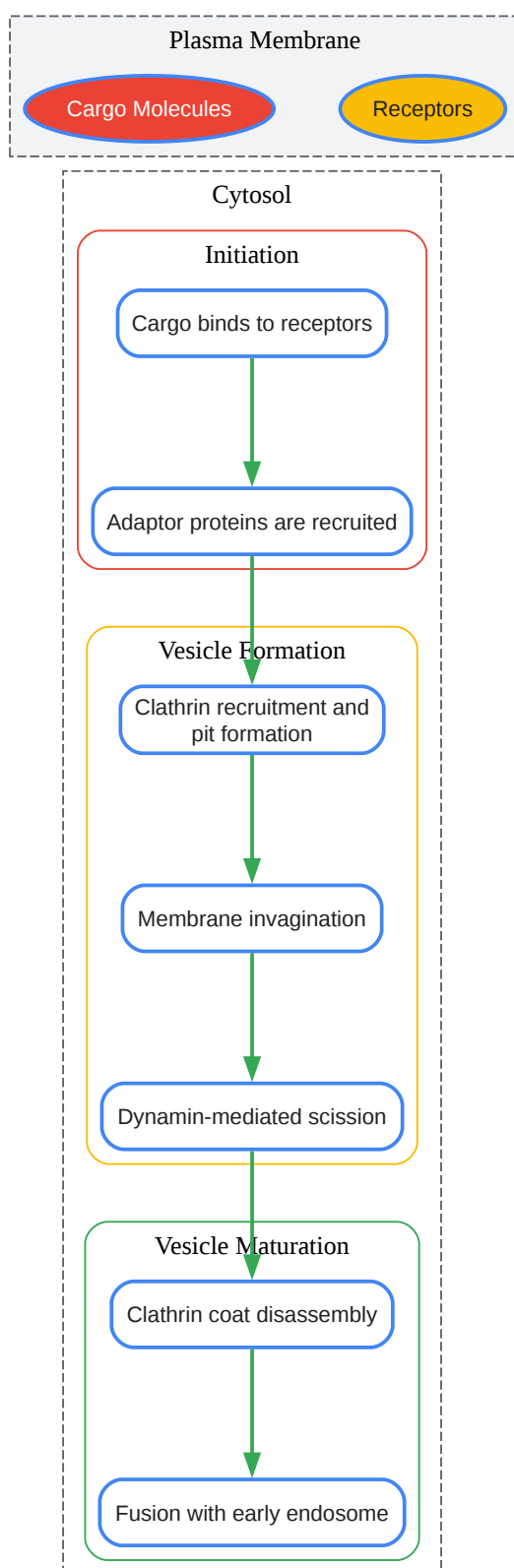


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Caption: General workflow for a live-cell endocytosis imaging experiment.

Clathrin-Mediated Endocytosis Pathway:

A major route for cellular uptake is clathrin-mediated endocytosis. This process involves the assembly of a clathrin coat on the plasma membrane, leading to the formation of an invaginated pit that eventually pinches off to form a vesicle.



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Caption: Key steps of the clathrin-mediated endocytosis pathway.

In conclusion, **SOLVENT RED 195** is not a viable tool for biological imaging. Researchers should utilize established and validated fluorescent probes for the accurate and reliable visualization of endocytic pathways.

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